

Application Notes and Protocols for SP 111 In Vitro Assays

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Compound of Interest

Compound Name: SP 111
CAS No.: 55602-38-5
Cat. No.: B1236782

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SP 111 is a synthetic, water-soluble prodrug of Δ^9 -tetrahydrocannabinol (Δ^9 -THC), the primary psychoactive component of cannabis.[1][2][3] As a prodrug, **SP 111** is designed to be pharmacologically inactive until it undergoes metabolic conversion in the body to release the active THC molecule.[1] This conversion is a critical step that influences the pharmacokinetic and pharmacodynamic profile of the compound.[1] The primary metabolic pathway for the activation of **SP 111** is the hydrolysis of its morpholinylbutyrate ester linkage, a reaction catalyzed by esterase enzymes found in various tissues such as the liver and in plasma.[1]

The released THC primarily exerts its effects through interaction with the cannabinoid receptors, CB1 and CB2, which are key components of the endocannabinoid system.[1] THC acts as a partial agonist at both of these receptors.[1] The activation of CB1 and CB2 receptors initiates a cascade of downstream intracellular signaling pathways, including the modulation of extracellular signal-regulated kinase (ERK), c-Jun N-terminal kinase (JNK), and p38 mitogen-activated protein kinase (MAPK) pathways.[1]

These application notes provide detailed protocols for the in vitro characterization of **SP 111**, focusing on its conversion to THC, its interaction with cannabinoid receptors, and its effects on downstream signaling pathways. It is important to note that while **SP 111** has been studied as a model water-soluble THC prodrug, detailed in vitro pharmacological data, such as binding affinity (K_i) and functional potency (EC_{50}), are not extensively reported in the available scientific literature.^[1] The following protocols and data are presented as representative examples for the characterization of a cannabinoid prodrug.

Quantitative Data Summary

The following tables summarize hypothetical, yet representative, quantitative data from key in vitro assays for **SP 111** and its active metabolite, THC.

Table 1: Metabolic Stability and Prodrug Conversion of **SP 111**

Biological Matrix	Half-life ($t_{1/2}$, min) of SP 111	Rate of THC Formation (pmol/min/mg protein)
Human Liver Microsomes	25.3 ± 3.1	158.2 ± 15.7
Human Plasma	45.8 ± 5.4	89.5 ± 9.2
Control (Buffer)	> 240	< 1.0

Table 2: Cannabinoid Receptor Binding Affinity

Compound	Receptor	K_i (nM)
SP 111	CB1	> 10,000
CB2	> 10,000	
Δ^9 -THC	CB1	40.7 ± 4.5
CB2	36.4 ± 3.9	

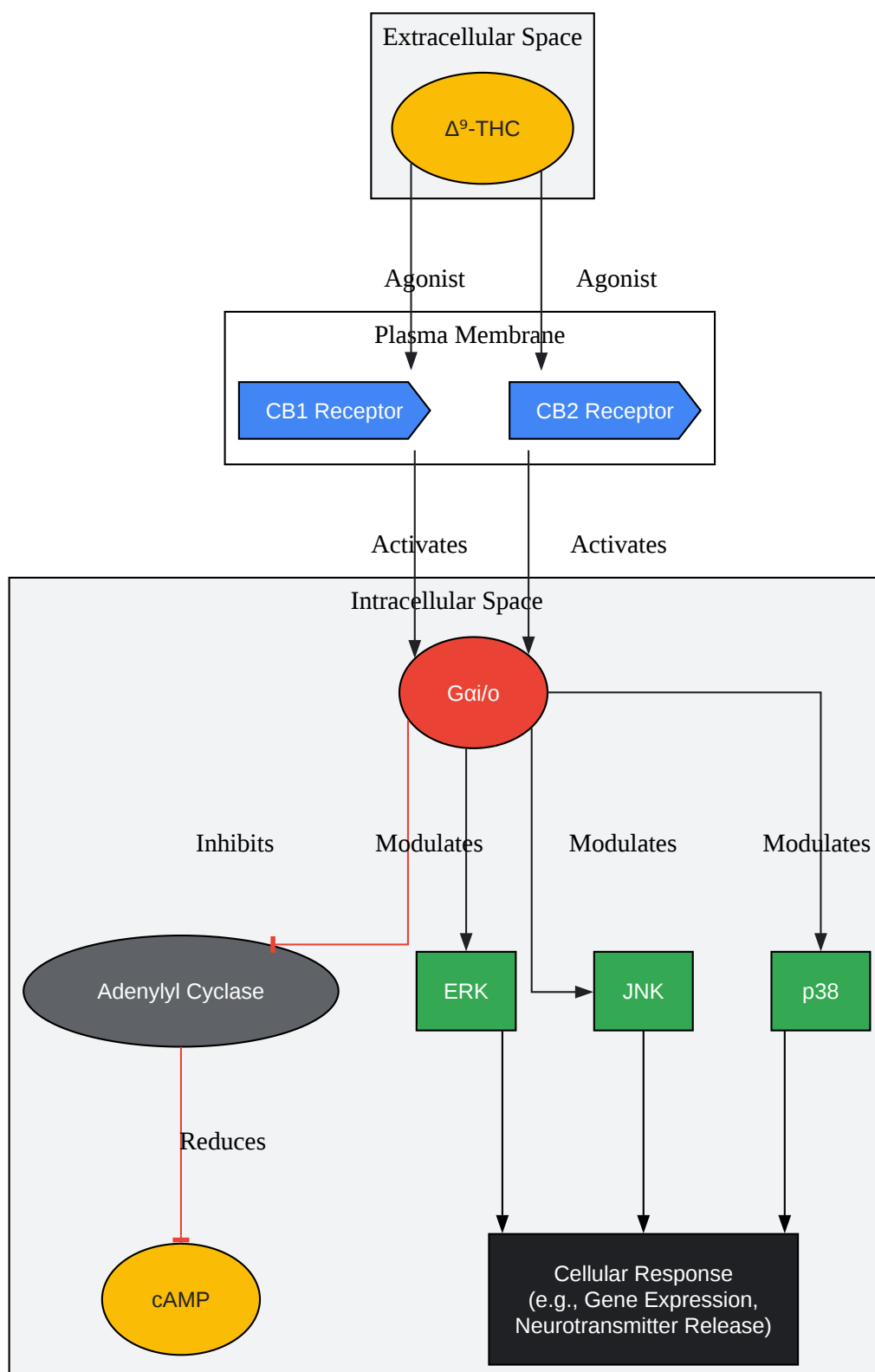
Table 3: Functional Potency in cAMP Assay (CHO-hCB1 Cells)

Compound	EC ₅₀ (nM)	E _{max} (% inhibition of Forskolin-stimulated cAMP)
SP 111	> 10,000	Not Determined
Δ ⁹ -THC	75.2 ± 8.1	65.3 ± 5.9

Signaling Pathways

Cannabinoid Receptor Signaling

The pharmacological effects of **SP 111** are mediated by its active metabolite, THC, which primarily interacts with CB1 and CB2 receptors. These G-protein coupled receptors (GPCRs) modulate downstream signaling cascades, including the MAPK pathway.



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Caption: THC-mediated activation of CB1/CB2 receptors and downstream signaling.

Experimental Protocols

Protocol 1: In Vitro Prodrug Conversion Assay

This assay evaluates the conversion of **SP 111** to THC in biological matrices.

Objective: To determine the metabolic stability of **SP 111** and the rate of THC formation.

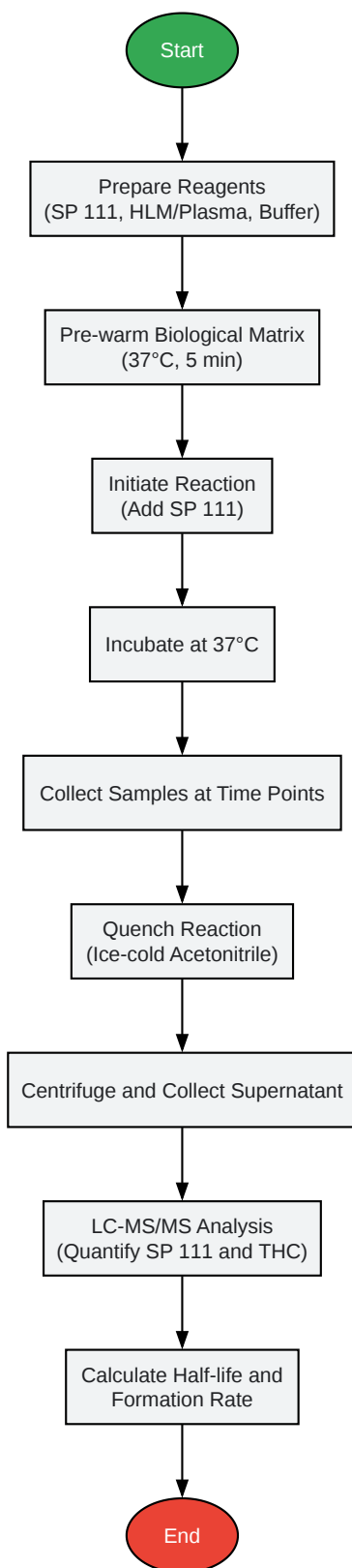
Materials:

- **SP 111**
- Δ^9 -THC analytical standard
- Human Liver Microsomes (HLM)
- Human Plasma
- NADPH regenerating system
- Phosphate buffer (pH 7.4)
- Acetonitrile (ACN)
- LC-MS/MS system

Procedure:

- Prepare a stock solution of **SP 111** in DMSO.
- In separate microcentrifuge tubes, pre-warm HLM (1 mg/mL) and plasma (50% in buffer) at 37°C for 5 minutes.
- Initiate the reaction by adding **SP 111** to a final concentration of 1 μ M. For HLM, also add the NADPH regenerating system.
- Incubate the reaction mixtures at 37°C.

- At various time points (e.g., 0, 5, 15, 30, 60 minutes), stop the reaction by adding 2 volumes of ice-cold ACN containing an internal standard.
- Vortex and centrifuge the samples to precipitate proteins.
- Analyze the supernatant by LC-MS/MS to quantify the remaining **SP 111** and the formed THC.
- Calculate the half-life ($t_{1/2}$) of **SP 111** and the rate of THC formation.



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Caption: Workflow for the in vitro prodrug conversion assay.

Protocol 2: Radioligand Binding Assay

This assay determines the binding affinity of **SP 111** and THC to cannabinoid receptors.

Objective: To determine the K_i values of the compounds for CB1 and CB2 receptors.

Materials:

- Cell membranes expressing human CB1 or CB2 receptors
- [^3H]CP-55,940 (radioligand)
- **SP 111** and Δ^9 -THC
- Binding buffer (e.g., Tris-HCl with 5 mg/mL BSA)
- Scintillation cocktail and counter

Procedure:

- Prepare serial dilutions of **SP 111** and Δ^9 -THC.
- In a 96-well plate, add the cell membranes, [^3H]CP-55,940 (at a concentration near its K_e), and the test compounds or vehicle.
- For non-specific binding determination, use a high concentration of a known unlabeled ligand.
- Incubate the plate at 30°C for 90 minutes.
- Terminate the binding reaction by rapid filtration through a glass fiber filter plate, followed by washing with ice-cold buffer.
- Dry the filter plate, add scintillation cocktail to each well, and count the radioactivity using a scintillation counter.
- Calculate the specific binding for each compound concentration and determine the IC_{50} value.

- Convert the IC_{50} to a K_i value using the Cheng-Prusoff equation.

Protocol 3: cAMP Functional Assay

This assay measures the functional activity of the compounds at the CB1 receptor.

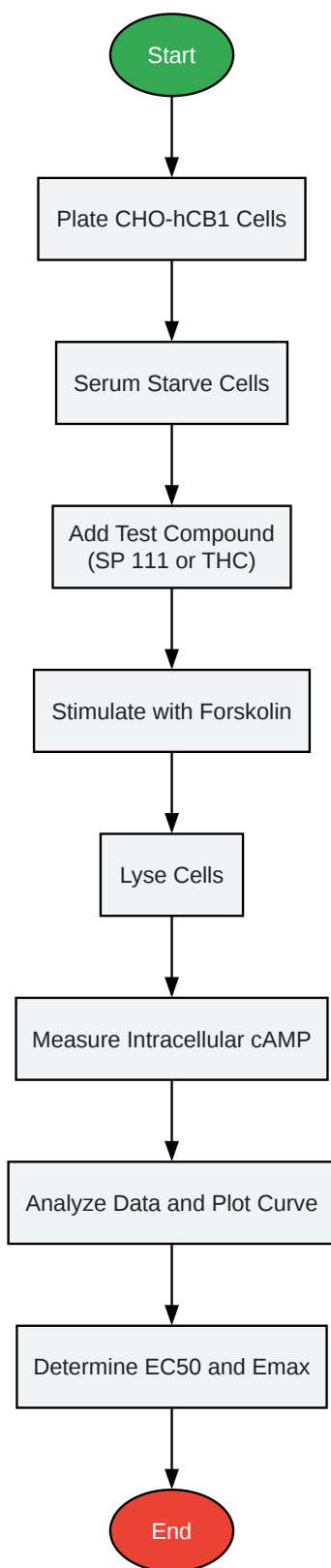
Objective: To determine the EC_{50} and E_{max} of the compounds in a functional assay.

Materials:

- CHO cells stably expressing human CB1 receptors (CHO-hCB1)
- Forskolin
- **SP 111** and Δ^9 -THC
- cAMP detection kit (e.g., HTRF or ELISA-based)

Procedure:

- Plate CHO-hCB1 cells in a 96-well plate and grow to confluence.
- Starve the cells in serum-free media for a few hours before the assay.
- Treat the cells with serial dilutions of **SP 111** or Δ^9 -THC for 15 minutes at 37°C.
- Stimulate the cells with Forskolin (to induce cAMP production) for 30 minutes at 37°C.
- Lyse the cells and measure the intracellular cAMP levels using a commercial cAMP detection kit according to the manufacturer's instructions.
- Plot the concentration-response curve (cAMP levels vs. compound concentration) and determine the EC_{50} and E_{max} values.



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Caption: Workflow for the cAMP functional assay.

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References

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